

Application Note: Preparation of BKI-1369 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BKI-1369

Cat. No.: B2862007

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction **BKI-1369** is a potent and selective bumped kinase inhibitor (BKI). It primarily targets calcium-dependent protein kinase 1 (CDPK1), an essential enzyme for the motility, invasion, and replication of various apicomplexan parasites.[1][2] This selectivity for parasite kinases over their mammalian counterparts makes **BKI-1369** a promising therapeutic candidate for diseases like cryptosporidiosis and cystoisosporosis.[3][4] Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for **BKI-1369** due to its high solubilizing capacity for organic molecules.[5][6] This document provides a detailed protocol for the preparation, storage, and handling of a **BKI-1369** stock solution in DMSO.

BKI-1369 Properties and Specifications

A summary of the key quantitative data for **BKI-1369** is presented below. This information is crucial for accurate calculations and preparation of stock solutions.

| Property | Value | Reference(s) |
|----------------------|--|--|
| Molecular Formula | C ₂₃ H ₂₇ N ₇ O | [7] [8] [9] |
| Molecular Weight | 417.51 g/mol | [7] [8] [10] |
| Appearance | White to off-white solid | [9] |
| Solubility in DMSO | ≥ 50 mg/mL (approx. 119.76 mM) | [5] [9] |
| Storage (Powder) | Up to 2 years at -20°C | [8] [10] |
| Storage (DMSO Stock) | 6 months at -80°C; 1 month at -20°C | [5] [8] |

Experimental Protocol: Preparing a 10 mM BKI-1369 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BKI-1369** in DMSO. This concentration is commonly used for initial dilutions in various experimental setups.

2.1. Materials and Equipment

- **BKI-1369** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO) (use a new, sealed bottle to avoid moisture)[\[5\]](#)[\[6\]](#)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)[\[5\]](#)[\[11\]](#)

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

2.2. Safety Precautions

- Handle **BKI-1369** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin and eye contact.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **BKI-1369** and DMSO before starting the procedure.

2.3. Stock Solution Calculation

To prepare a stock solution of a specific concentration (molarity), use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 417.51 \text{ g/mol}$
- $\text{Mass (mg)} = 4.1751 \text{ mg}$

The table below provides calculations for preparing common stock concentrations.

| Desired Stock Concentration (mM) | Volume of DMSO (mL) | Mass of BKI-1369 Required (mg) |
|----------------------------------|---------------------|--------------------------------|
| 1 | 1 | 0.418 |
| 10 | 1 | 4.18 |
| 20 | 1 | 8.35 |
| 50 | 1 | 20.88 |
| 10 | 5 | 20.88 |

2.4. Step-by-Step Preparation Procedure

- **Equilibration:** Allow the vial containing **BKI-1369** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.[\[8\]](#)
- **Weighing:** Carefully weigh the required amount of **BKI-1369** powder (e.g., 4.18 mg for 1 mL of a 10 mM solution) and place it into a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the vial containing the powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (If Necessary):** If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.[\[5\]](#) Gentle warming up to 50°C can also be applied if precipitation persists, but avoid overheating.[\[11\]](#)
- **Verification:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Labeling:** Clearly label the vial with the compound name, concentration, solvent, and preparation date.

2.5. Storage and Handling of Stock Solution

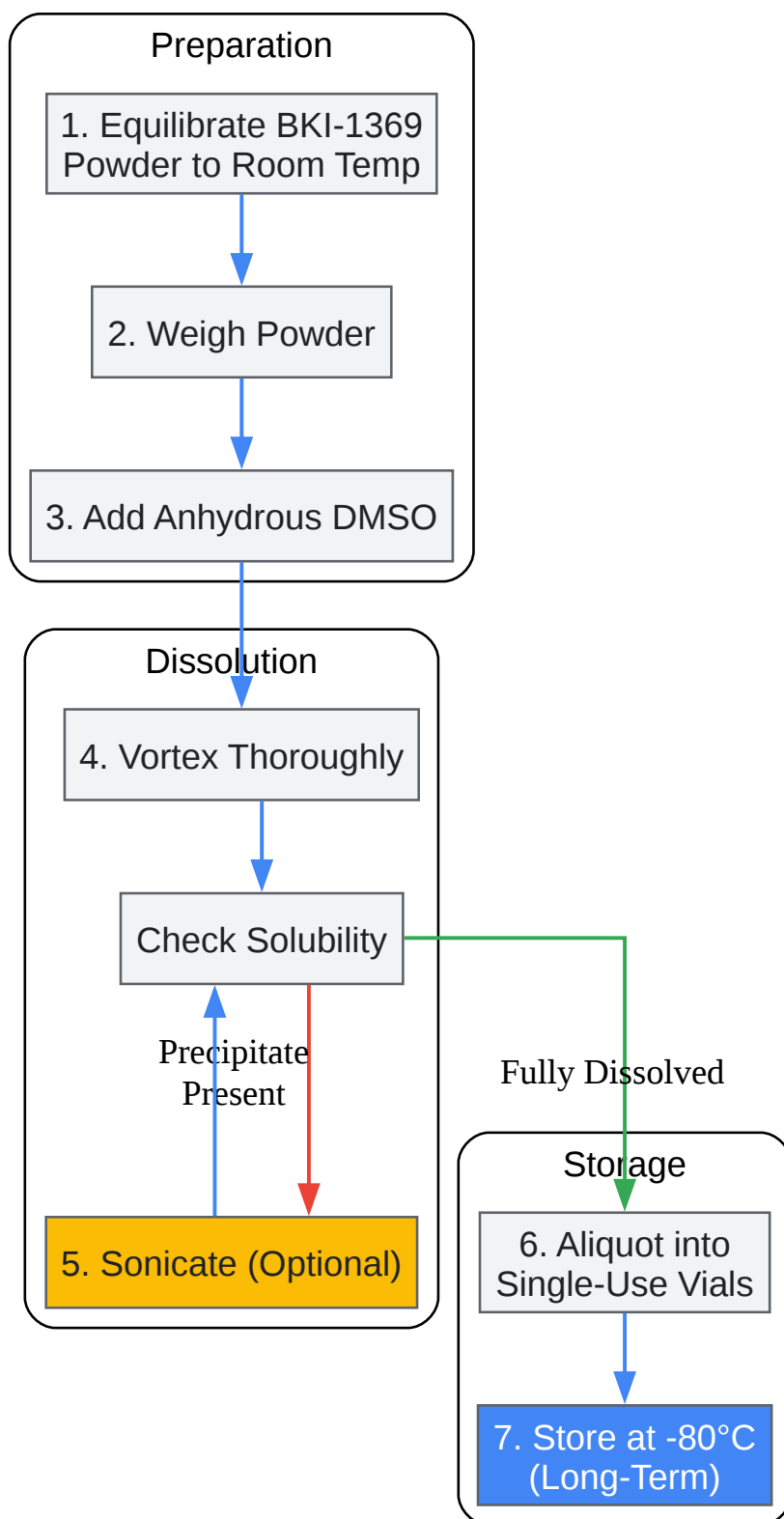
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.[\[8\]](#)
- **Long-term Storage:** For long-term storage, keep the aliquots at -80°C for up to 6 months.[\[5\]](#) [\[10\]](#)
- **Short-term Storage:** For short-term storage, -20°C is suitable for up to one month.[\[5\]](#)[\[8\]](#)
- **Working Dilutions:** When preparing working solutions for cell-based assays, it is recommended to first perform serial dilutions of the DMSO stock in DMSO before making the final dilution into your aqueous buffer or cell culture medium.[\[6\]](#) This minimizes the risk of the

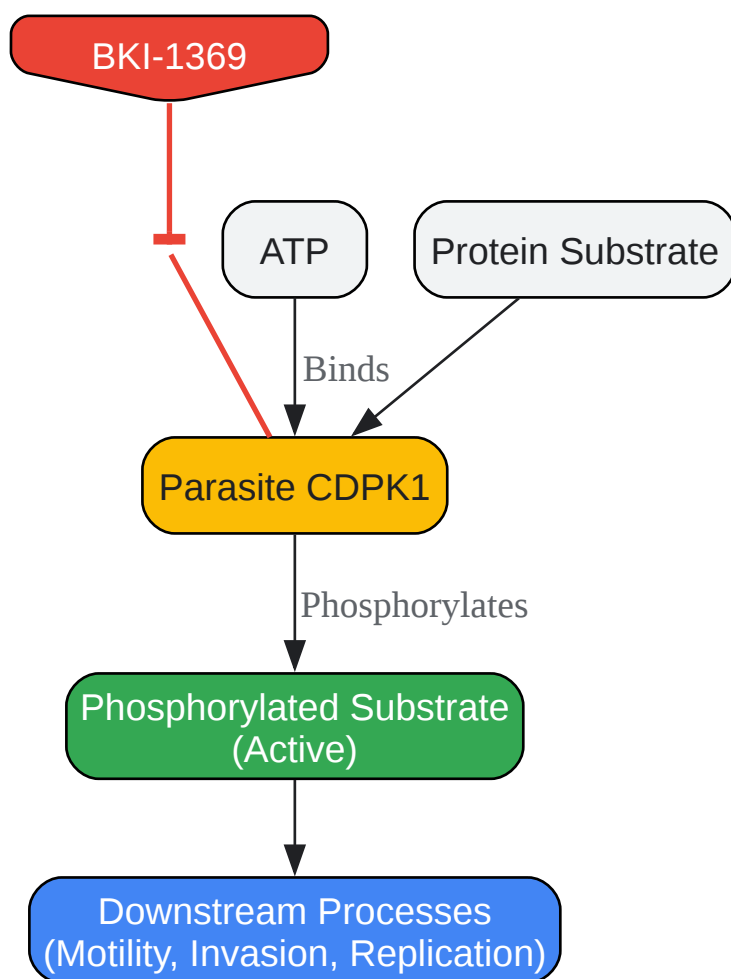
compound precipitating out of solution.[6][12] The final concentration of DMSO in the assay should typically be kept below 0.1% to prevent cellular toxicity.[12]

Visualized Workflows and Pathways

3.1. Experimental Workflow Diagram

The following diagram illustrates the logical flow of the **BKI-1369** stock solution preparation protocol.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Reduced treatment frequencies with bumped kinase inhibitor 1369 are effective against porcine cystoisosporosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Reduced treatment frequencies with bumped kinase inhibitor 1369 are effective against porcine cystoisosporosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

- 4. Therapeutic Efficacy of Bumped Kinase Inhibitor 1369 in a Pig Model of Acute Diarrhea Caused by *Cryptosporidium hominis* - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 7. biocompare.com [biocompare.com]
- 8. BKI1369|1951431-22-3|COA [dcchemicals.com]
- 9. BKI-1369 | 1951431-22-3 [chemicalbook.com]
- 10. BKI1369 Datasheet DC Chemicals [dcchemicals.com]
- 11. file.selleckchem.com [file.selleckchem.com]
- 12. DMSO dilution vs. inhibitor dissolving; which 1st? - General Lab Techniques [protocol-online.org]
- To cite this document: BenchChem. [Application Note: Preparation of BKI-1369 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2862007#how-to-prepare-bki-1369-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com